

Isotopic Purity and Enrichment of Isosorbide-2-mononitrate-13C6: A Technical Guide

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Compound of Interest

Compound Name: *Isosorbide-2-mononitrate-13C6*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the isotopic purity and enrichment levels of **Isosorbide-2-mononitrate-13C6**. This isotopically labeled compound is a critical tool in pharmaceutical research, primarily utilized as an internal standard for the precise quantification of its unlabeled counterpart, Isosorbide-2-mononitrate, in biological matrices.[\[1\]](#)[\[2\]](#) Understanding its isotopic purity and enrichment is paramount for ensuring the accuracy and reliability of pharmacokinetic and metabolic studies.

Data Presentation: Quantitative Analysis

The isotopic purity and enrichment of **Isosorbide-2-mononitrate-13C6** are key quality attributes. While specific batch data may vary, the following table summarizes typical specifications for closely related, commercially available 13C-labeled isosorbide mononitrate compounds, providing a reliable benchmark for **Isosorbide-2-mononitrate-13C6**.

Parameter	Specification	Analytical Method
Chemical Purity	≥ 95%	High-Performance Liquid Chromatography (HPLC)
Isotopic Enrichment	≥ 99 atom % ¹³ C	Mass Spectrometry (MS) / Nuclear Magnetic Resonance (NMR) Spectroscopy
Molecular Formula	¹³ C ₆ H ₉ NO ₆	-
Molecular Weight	197.09 g/mol	-
CAS Number	1391051-97-0	-

Note: Data for Isotopic Enrichment is based on the specifications for the related compound Isosorbide-5-mononitrate-1,2,3,4,5,6-¹³C₆, as specific data for the 2-mononitrate isomer is not publicly available.[3]

Experimental Protocols

The determination of isotopic purity and enrichment of **Isosorbide-2-mononitrate-¹³C₆** involves rigorous analytical methodologies. The following sections detail the typical experimental protocols for the key analytical techniques employed.

Determination of Isotopic Enrichment by Mass Spectrometry

High-resolution mass spectrometry (HR-MS) is a primary technique for determining the isotopic enrichment of labeled compounds.[4] This method allows for the separation and quantification of ions based on their mass-to-charge ratio, enabling the differentiation between the labeled compound and any residual unlabeled or partially labeled species.

Methodology:

- Sample Preparation: A dilute solution of **Isosorbide-2-mononitrate-¹³C₆** is prepared in a suitable solvent, such as acetonitrile or methanol.

- Instrumentation: A high-resolution mass spectrometer, such as a time-of-flight (TOF) or Orbitrap instrument, is used. The instrument is calibrated to ensure high mass accuracy.
- Ionization: Electrospray ionization (ESI) is a common ionization technique for this type of molecule.
- Data Acquisition: The mass spectrum is acquired over a relevant m/z range that includes the molecular ions of the fully labeled, partially labeled, and unlabeled Isosorbide-2-mononitrate.
- Data Analysis:
 - The intensities of the ion peaks corresponding to the different isotopic species are measured.
 - A correction for the natural abundance of isotopes (e.g., ^{13}C , ^{17}O , ^{18}O) in the unlabeled molecule is applied to the measured intensities.
 - The isotopic enrichment is calculated as the percentage of the fully labeled species relative to the sum of all isotopic species.

Determination of Isotopic Purity and Positional Labeling by NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful tool for confirming the structural integrity of the molecule and the specific positions of the isotopic labels.^[4] Both ^1H and ^{13}C NMR are employed.

Methodology:

- Sample Preparation: The **Isosorbide-2-mononitrate-13C6** sample is dissolved in a suitable deuterated solvent (e.g., DMSO-d₆, CDCl₃).
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher) is used.
- ^1H NMR Analysis:

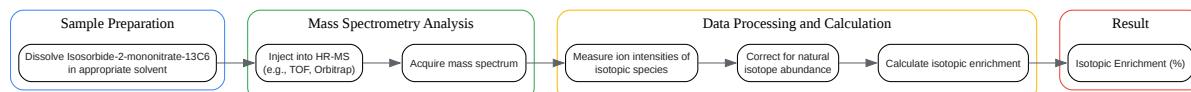
- The ^1H NMR spectrum is acquired to confirm the overall structure of the molecule and to check for the absence of signals from proton-containing impurities.
- The absence of significant signals corresponding to the unlabeled compound confirms high chemical purity.

• ^{13}C NMR Analysis:

- A proton-decoupled ^{13}C NMR spectrum is acquired.
- The presence of strong signals for all six carbon atoms of the isosorbide core confirms that all positions are labeled with ^{13}C .
- The high intensity of these signals relative to the noise is indicative of high isotopic enrichment.
- Advanced NMR techniques, such as isotope-edited total correlation spectroscopy (ITOCSY), can be used for more precise quantification of ^{13}C enrichment in complex mixtures.^{[5][6]}

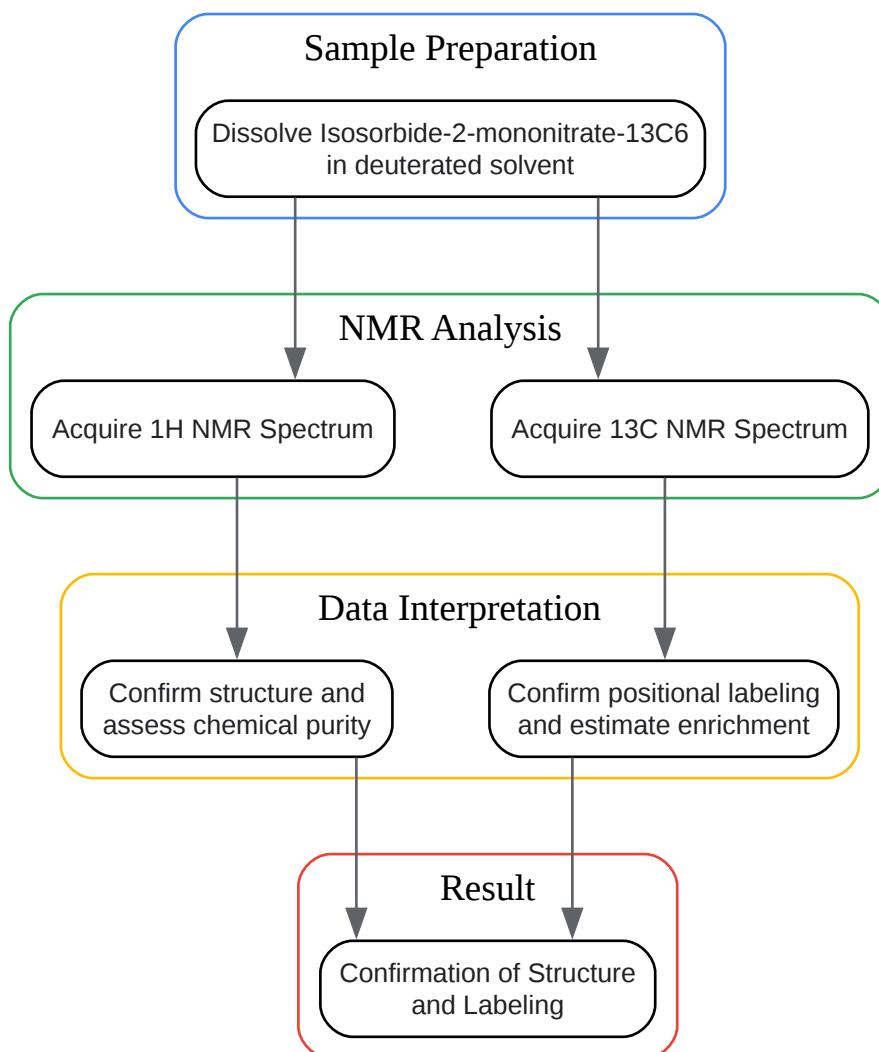
Visualizations

The following diagrams illustrate the workflows for determining the isotopic purity and enrichment of **Isosorbide-2-mononitrate-13C6**.



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Caption: Workflow for Isotopic Enrichment Determination by Mass Spectrometry.



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Caption: Workflow for Isotopic Purity and Positional Labeling Confirmation by NMR.

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